

Common iQ 3 Issues and Solutions for Research Environments

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: IQ-3

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The table below summarizes specific problems you might encounter during research protocols and how to resolve them [1].

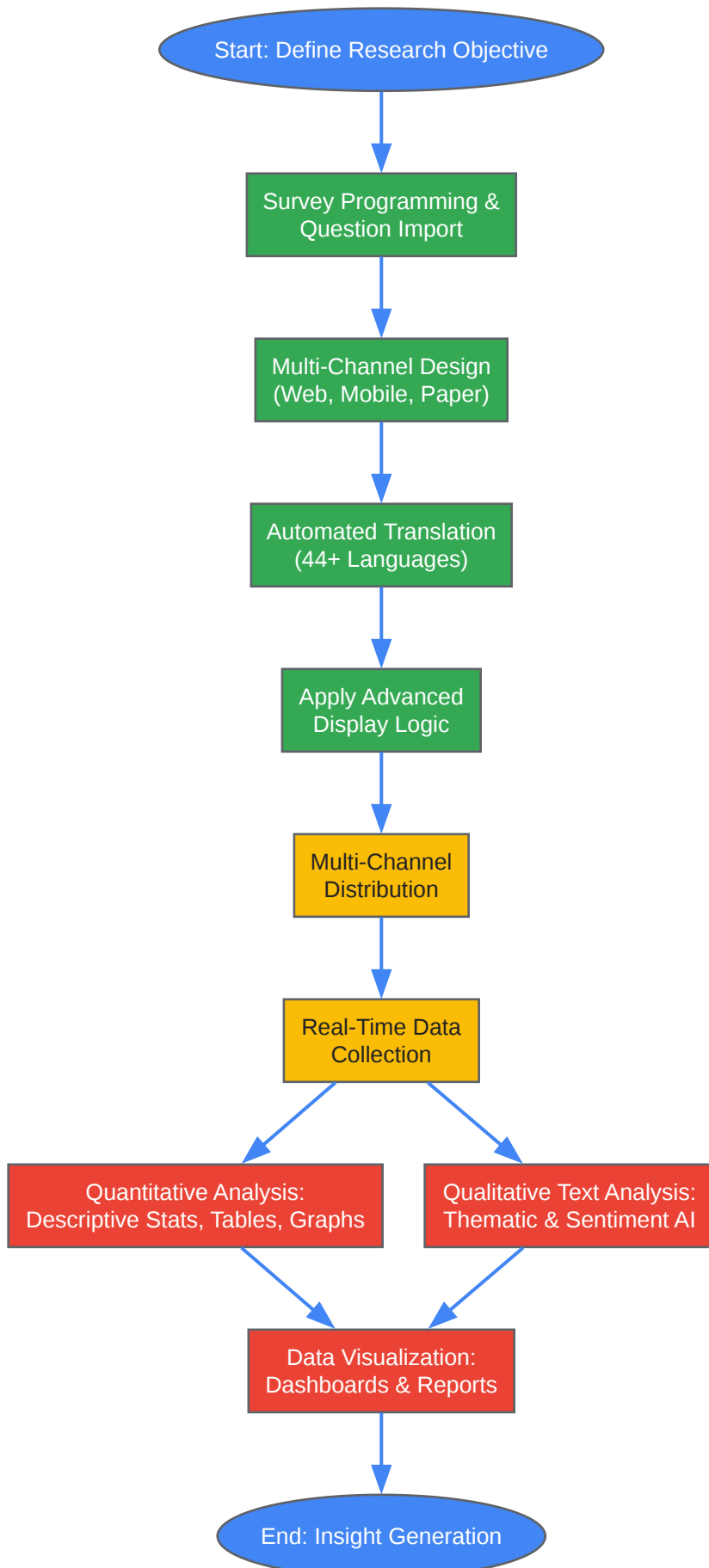
Issue Category	Specific Problem	Solution for Researchers
General System & Startup	Apps/features missing or unavailable.	Verify iQ appliance model capabilities; Check Apps Library; Sign out of SMART Account to see all settings [1].
	iQ apps do not appear on display startup.	Check input source is set to iQ appliance; Allow up to a minute for startup/update; For unresponsive system, power cycle (off, unplug 30s) [1].
Software & Updates	USB drive update process doesn't start.	Confirm USB is FAT32 formatted; Do not rename or unzip the update file; Ensure file is in USB root directory; Use correct USB port on display frame or iQ appliance [1].
Annotation & Input	Annotations only work in Browser and Screen Share apps.	This is expected behavior; Only Browser and Screen Share apps currently support ink and annotations [1].

Issue Category	Specific Problem	Solution for Researchers
Display & Connectivity	No content from HDMI output.	Verify connected device supports HDCP ; Check computer resolution/refresh rate settings (e.g., 1920x1080 at 60Hz) [1].
	No touch interactivity from connected computer.	Ensure USB cable is secure; Use USB 2.0 cable; Update SMART Product Drivers on computer; Avoid USB extenders (use cable <5m) [1].
Account & Data	SMART Notebook files not syncing to display's Files library.	Ensure SMART Account email is provisioned in SMART Admin Portal ; File sync isn't available with product key activation [1].

For problems not listed, you can search the **Knowledge base** or **contact SMART support** directly [1].

Experimental Protocol and Data Management Workflow

To help visualize a robust experimental workflow on the iQ 3 platform, particularly for managing data collection and analysis, here is a diagram that outlines the key stages. This workflow emphasizes data integrity and multi-modal analysis, which are critical in research and drug development.



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The diagram illustrates a data collection and analysis workflow. Key features of the DOT script ensure clarity and accessibility for research use:

- **Color Contrast:** The `fontcolor` is explicitly set to white (`#FFFFFF`) on colored nodes (e.g., `#34A853`, `#EA4335`) and dark (`#202124`) on light backgrounds (`#FBBC05`) to maintain high readability [2].
- **Label Positioning:** The `labeldistance=2.5` on edge attributes ensures that text labels are positioned clearly away from the nodes [3].
- **Filled Styles:** The `style="filled"` node attribute is required for the `fillcolor` to be visible [2].

Getting Further Help

The official SMART support site is your primary resource for the most current information. I recommend the following steps for efficient troubleshooting:

- **Check for Updates:** Software updates often resolve known bugs. Regularly check for new iQ system software versions on the SMART website [1].
- **Use Specific Resources:** The support site has dedicated troubleshooting pages for specific display models (e.g., 7000R Pro, 6000S Pro). Use these for hardware-specific issues [1].
- **Contact Support:** When standard troubleshooting fails, contact SMART support. Providing details like your iQ appliance model (AM30, AM40, etc.) and software version will help them assist you faster [4] [1].

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References

1. Troubleshooting - iQ 3 - SMART Support [support.smarttech.com]
2. why doesn't fillcolor work with graphviz? [stackoverflow.com]
3. labeldistance [graphviz.org]

4. - Support iQ 3 [support.smarttech.com]

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